

Application Notes and Protocols: N-Cyano Pyrrolidine-Based Chemical Probes for USP30

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Compound of Interest

Compound Name: *Meridinol*

Cat. No.: *B168599*

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Introduction

Ubiquitin-Specific Protease 30 (USP30) is a deubiquitinating enzyme (DUB) anchored to the outer mitochondrial and peroxisomal membranes.^[1] It plays a critical role in several key cellular processes, including mitophagy, pexophagy, apoptosis, and tumorigenesis, by removing ubiquitin chains from substrate proteins.^{[1][2][3][4]} Specifically, USP30 antagonizes the PINK1/Parkin pathway of mitophagy, a critical quality control mechanism for clearing damaged mitochondria.^{[5][6]} Dysregulation of USP30 has been implicated in neurodegenerative diseases, cancers, and other disorders, making it a compelling therapeutic target.^{[1][6]}

This document provides detailed application notes and protocols for the use of N-cyano pyrrolidine-based chemical probes, such as IMP-2586 and IMP-2587, as potent and selective inhibitors and activity-based probes for USP30.^{[3][4]} These probes are invaluable tools for studying the cellular functions of USP30 and for the development of novel therapeutics.

Data Presentation

The following tables summarize the quantitative data for representative N-cyano pyrrolidine-based USP30 chemical probes.

Table 1: In Vitro Inhibitory Potency of USP30 Probes

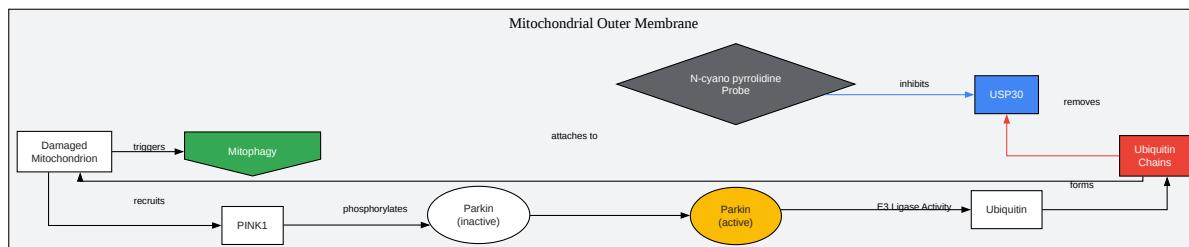
Compound	Target	Assay Type	IC ₅₀ (nM)	Reference
IMP-2587	USP30	Fluorescence Polarization	12.6	[2]
Parent Inhibitor 1	USP30	Fluorescence Polarization	18.3	[2]
USP30Inh-1	rhUSP30	Ub-Rho110 Cleavage	15-30	[5]
USP30Inh-2	rhUSP30	Ub-Rho110 Cleavage	15-30	[5]
USP30Inh-3	rhUSP30	Ub-Rho110 Cleavage	15-30	[5]

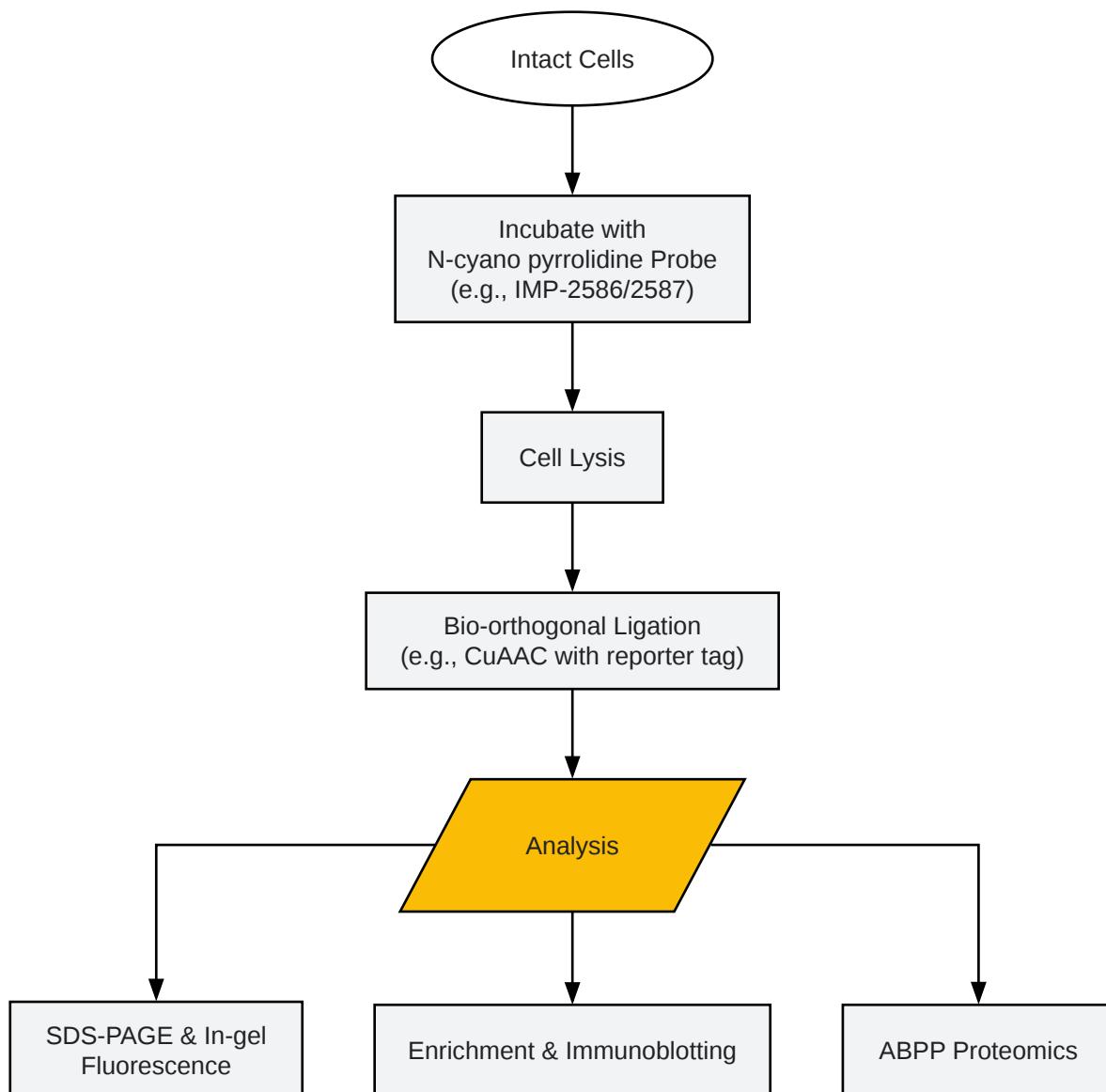
Table 2: Cellular Target Engagement of USP30 Probes

Compound	Cell Line	Method	Effective Concentration	Incubation Time	Reference
IMP-2586	Intact Cells	Activity-Based Protein Profiling (ABPP)	Nanomolar	10 min	[2][7]
IMP-2587	Intact Cells	Activity-Based Protein Profiling (ABPP)	Nanomolar	10 min	[2][7]
USP30Inh-1	SHSY5Y Cells	In-cell Target Engagement (Ub-PA probe)	Micromolar	24 h	[5]

Signaling Pathways and Experimental Workflows

USP30's Role in Mitophagy Regulation





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